

Proper Disposal Procedures for (-)-Xestospongine C

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Compound of Interest

Compound Name: (-)-xestospongine C

Cat. No.: B10771562

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Ensuring the safe and compliant disposal of laboratory chemicals is paramount for environmental protection and personnel safety. This document provides a detailed, step-by-step guide for the proper disposal of **(-)-xestospongine C**, a potent inhibitor of the IP3 receptor. [1] The following procedures are designed for researchers, scientists, and drug development professionals to manage waste containing this compound responsibly.

Hazard Identification and Safety Data

While **(-)-xestospongine C** is not classified as a hazardous substance according to EC Directives or GHS, it is crucial to handle it with care as a standard laboratory chemical. [2][3][4] Always consult the Safety Data Sheet (SDS) provided by the supplier for the most current information. [2]

Summary of Compound and Safety Information:

Property	Data	Reference
Chemical Name	(1R,4aR,11R,12aS,13S,16aS,23R,24aS)- Eicosahydro-5H,17H- 1,23:11,13- diethano-2H,14H-[2] [5]dioxacycloeicosino[2,3-b:12,13- b']dipyridine	[2]
Synonyms	XeC, Araguspongine E	[3]
Molecular Formula	C ₂₈ H ₅₀ N ₂ O ₂	[2][3]
Molecular Weight	446.71 g/mol	[2][3]
CAS Number	88903-69-9	[2][3]
Hazard Classification	This substance does not meet the classification criteria of the EC Directives 67/548/EEC, 1999/45/EC or 1272/2008.	[2]
Storage Conditions	Store at -20°C and desiccate.	[1]
Solubility	Soluble in DMSO (2mM) or ethanol (2mM).	[1]

Personal Protective Equipment (PPE) for Handling and Disposal

Prior to handling or disposing of **(-)-xestospongine C** in either pure form or in solution, all personnel must be equipped with the appropriate PPE to minimize exposure risk.

- Eye Protection: Use appropriate safety glasses.
- Hand Protection: Wear suitable chemical-resistant gloves that meet the BS EN 374:2003 standard or equivalent. Always inspect gloves before use and wash and dry hands thoroughly after handling.[2]
- Body Protection: Wear a standard laboratory coat or appropriate protective clothing.[2]

- Respiratory Protection: If there is a risk of generating dust or aerosols, use a suitable respirator in a chemical fume hood.[\[2\]](#)

Spill Management Protocol

In the event of a spill, immediate and appropriate action is necessary to contain the material and protect laboratory personnel.

- Evacuate and Ventilate: Immediately evacuate personnel from the affected area to a safe location. Ensure the area is well-ventilated, preferably within a chemical fume hood.[\[2\]](#)
- Control Exposure: Avoid breathing any vapors, mists, dust, or gas.[\[2\]](#)
- Prevent Contamination: Do not allow the product to enter drains or waterways.[\[2\]](#)
- Contain and Absorb: Cover the spill with a suitable absorbent material (e.g., vermiculite, sand, or earth).
- Collect Waste: Carefully sweep up the absorbed material and place it into a clearly labeled, appropriate container for chemical waste disposal.[\[2\]](#)
- Decontaminate: Clean the spill area thoroughly following your institution's established procedures.
- Dispose of Waste: Hold all contaminated materials for appropriate disposal as described in the following section.[\[2\]](#)

Step-by-Step Disposal Procedure

The disposal of **(-)-xestospongine C** and its containers must be conducted in accordance with institutional policies and local, state, and federal regulations. As a non-hazardous substance, it typically follows the procedure for general chemical waste.

Step 1: Waste Segregation

- Solid Waste: Collect unused or expired solid **(-)-xestospongine C**, along with any contaminated materials (e.g., weigh boats, contaminated gloves, absorbent pads), in a designated and clearly labeled waste container for chemical solids.

- Liquid Waste: Collect solutions of **(-)-xestospongine C** (e.g., in DMSO or ethanol) in a designated and clearly labeled waste container for chemical liquids. Do not mix with incompatible waste streams.
- Sharps Waste: Any contaminated sharps (e.g., needles, pipette tips) must be disposed of in a designated sharps container.

Step 2: Container Management

- Use containers that are chemically compatible with **(-)-xestospongine C** and any solvents used.
- Ensure all waste containers are securely sealed to prevent leaks or spills.
- Label all containers clearly with "Chemical Waste," the name "**(-)-xestospongine C**," and the name of any solvents present.

Step 3: Waste Storage

- Store waste containers in a designated, secure secondary containment area away from incompatible materials.
- The storage area should be well-ventilated.

Step 4: Arrange for Disposal

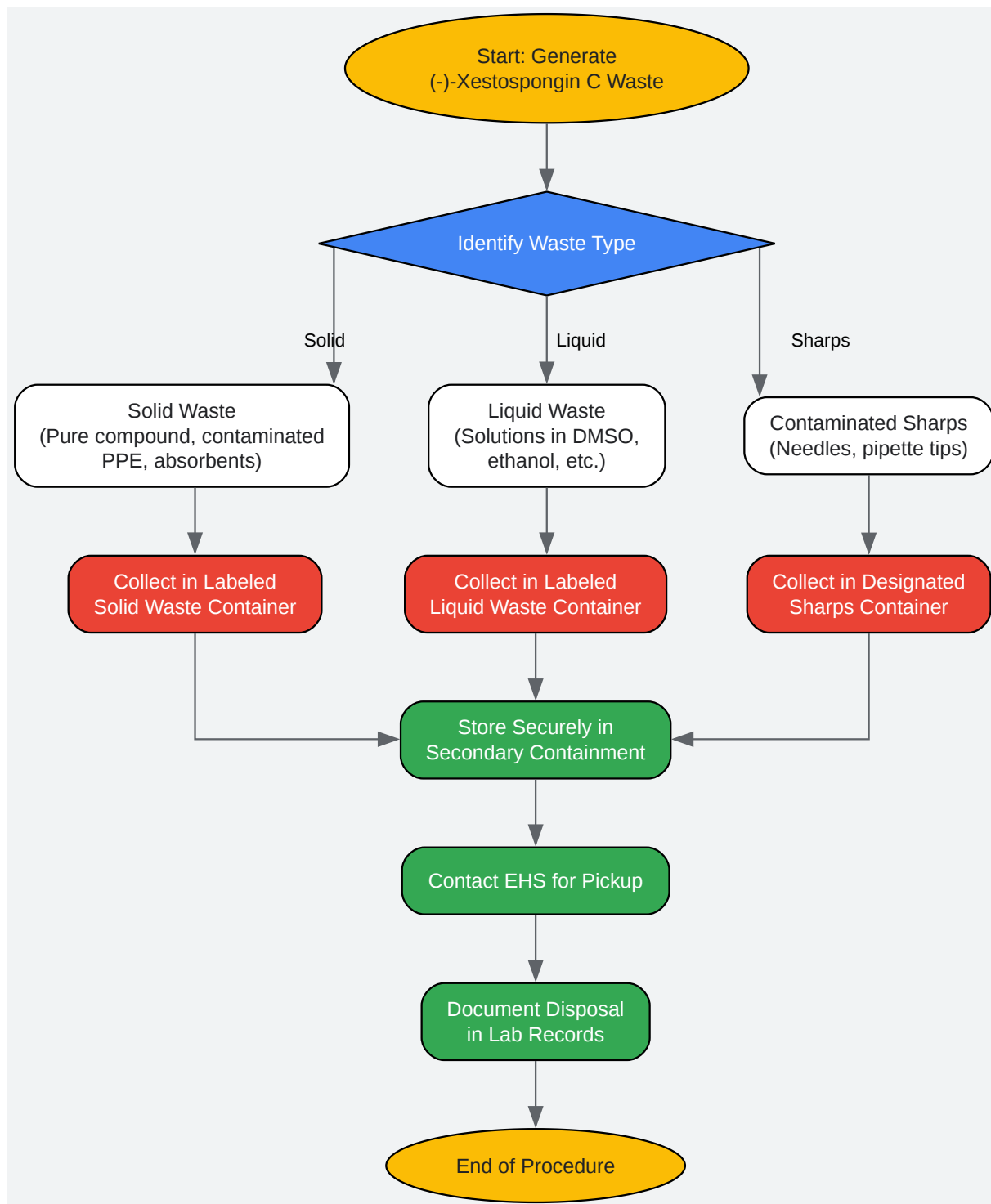
- Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the chemical waste.
- Provide the EHS office with a complete inventory of the waste being disposed of. Never dispose of chemical waste down the drain.

Step 5: Documentation

- Maintain accurate records of the amount of **(-)-xestospongine C** disposed of, the date of disposal, and the method used, in accordance with your laboratory and institutional protocols.

Visual Workflow for Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **(-)-xestospongine C** waste.



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Caption: Disposal workflow for **(-)-xestospongins C** waste.

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- To cite this document: BenchChem. [Proper Disposal Procedures for (-)-Xestospongine C]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10771562/docs#proper-disposal-procedures-for-xestospongine-c>]

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